

# Application Notes and Protocols: EAI001 in DMSO

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## Compound of Interest

Compound Name: EAI001

Cat. No.: B607251

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## Introduction

**EAI001** is a potent and selective allosteric inhibitor of mutant forms of the Epidermal Growth Factor Receptor (EGFR), specifically those harboring the L858R and T790M mutations.[1][2] These mutations are clinically significant in non-small cell lung cancer (NSCLC) as they are associated with resistance to first and second-generation EGFR tyrosine kinase inhibitors (TKIs).[2] **EAI001** binds to a unique allosteric site on the EGFR kinase domain, created by the outward displacement of the C-helix, leading to the inhibition of its kinase activity.[2][3] This distinct mechanism of action allows **EAI001** to overcome resistance mediated by the T790M mutation. These application notes provide detailed information on the solubility of **EAI001** in Dimethyl Sulfoxide (DMSO) and protocols for its preparation and use in research settings.

## Data Presentation

### EAI001 Properties and Solubility

Parameter	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>19</sub> N <sub>5</sub> O <sub>2</sub>	MedchemExpress
Molecular Weight	361.40 g/mol	MedchemExpress
CAS Number	1942114-11-0	MedchemExpress
Solubility in DMSO	100 mg/mL (286.20 mM)	[1]

## Preparation of EAI001 Stock Solutions in DMSO

The following table provides the required mass of **EAI001** to prepare stock solutions of various concentrations in DMSO.<sup>[1]</sup>

Desired Stock Concentration	Volume of DMSO for 1 mg EAI001	Volume of DMSO for 5 mg EAI001	Volume of DMSO for 10 mg EAI001
1 mM	2.7670 mL	13.8351 mL	27.6702 mL
5 mM	0.5534 mL	2.7670 mL	5.5340 mL
10 mM	0.2767 mL	1.3835 mL	2.7670 mL
50 mM	0.0553 mL	0.2767 mL	0.5534 mL

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM EAI001 Stock Solution in DMSO

Materials:

- **EAI001** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weighing: Carefully weigh 10 mg of **EAI001** powder and place it into a sterile vial.
- Solvent Addition: Add 2.7670 mL of anhydrous DMSO to the vial containing the **EAI001** powder.<sup>[1]</sup>

- **Dissolution:** Tightly cap the vial and vortex the solution until the **EAI001** is completely dissolved. Gentle warming (e.g., 37°C water bath) or sonication can be used to aid dissolution if precipitation is observed.<sup>[1]</sup>
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup> Avoid repeated freeze-thaw cycles.

## Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

### Important Considerations:

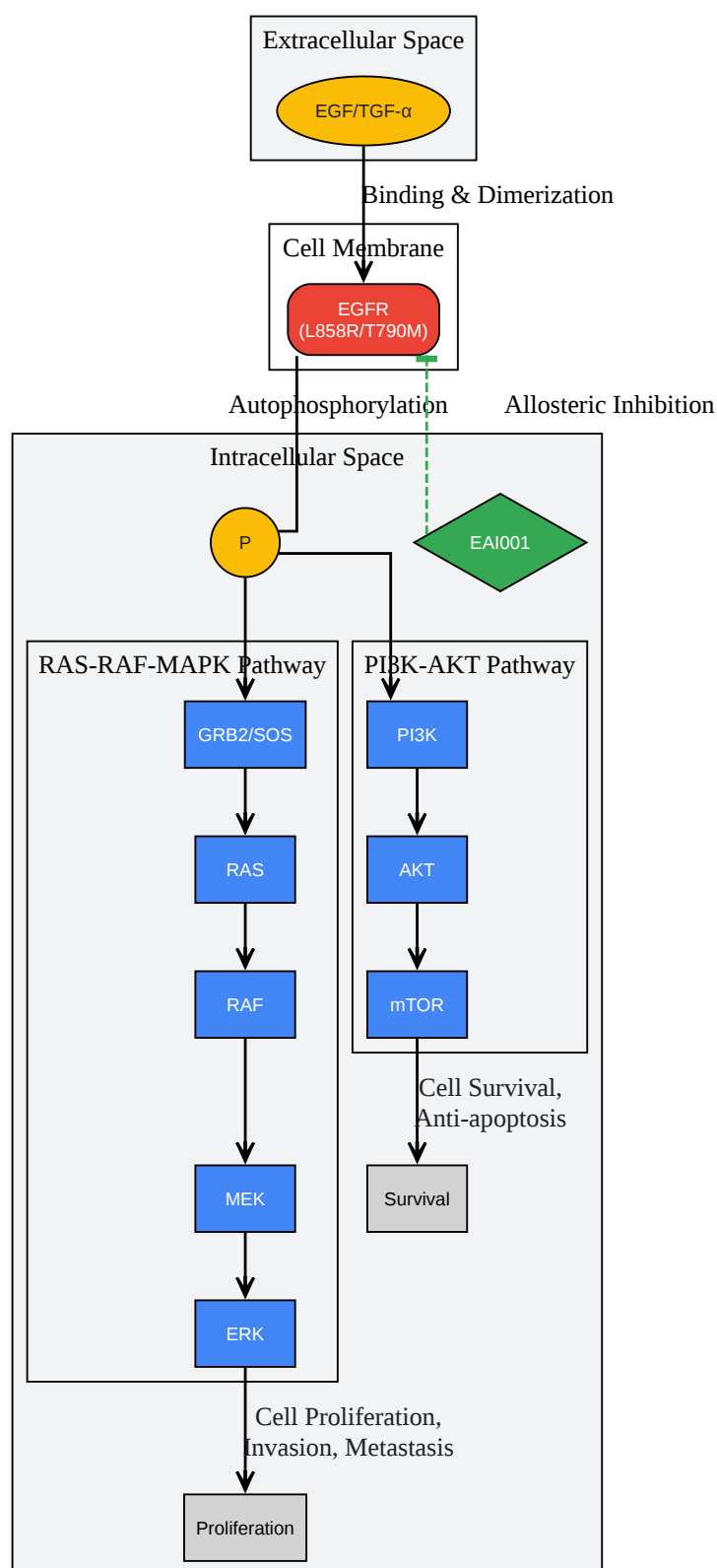
- The final concentration of DMSO in cell culture media should be kept low (ideally  $\leq 0.1\%$ , and not exceeding 0.5%) to avoid cytotoxic effects.<sup>[4][5]</sup>
- Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

### Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **EAI001** stock solution at room temperature.
- **Serial Dilution:** Perform a serial dilution of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. For example, to prepare a 10  $\mu\text{M}$  working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1  $\mu\text{L}$  of 10 mM stock to 999  $\mu\text{L}$  of cell culture medium). This will result in a final DMSO concentration of 0.1%.
- **Application to Cells:** Add the prepared working solutions to your cell cultures and incubate for the desired period.

## Mandatory Visualization

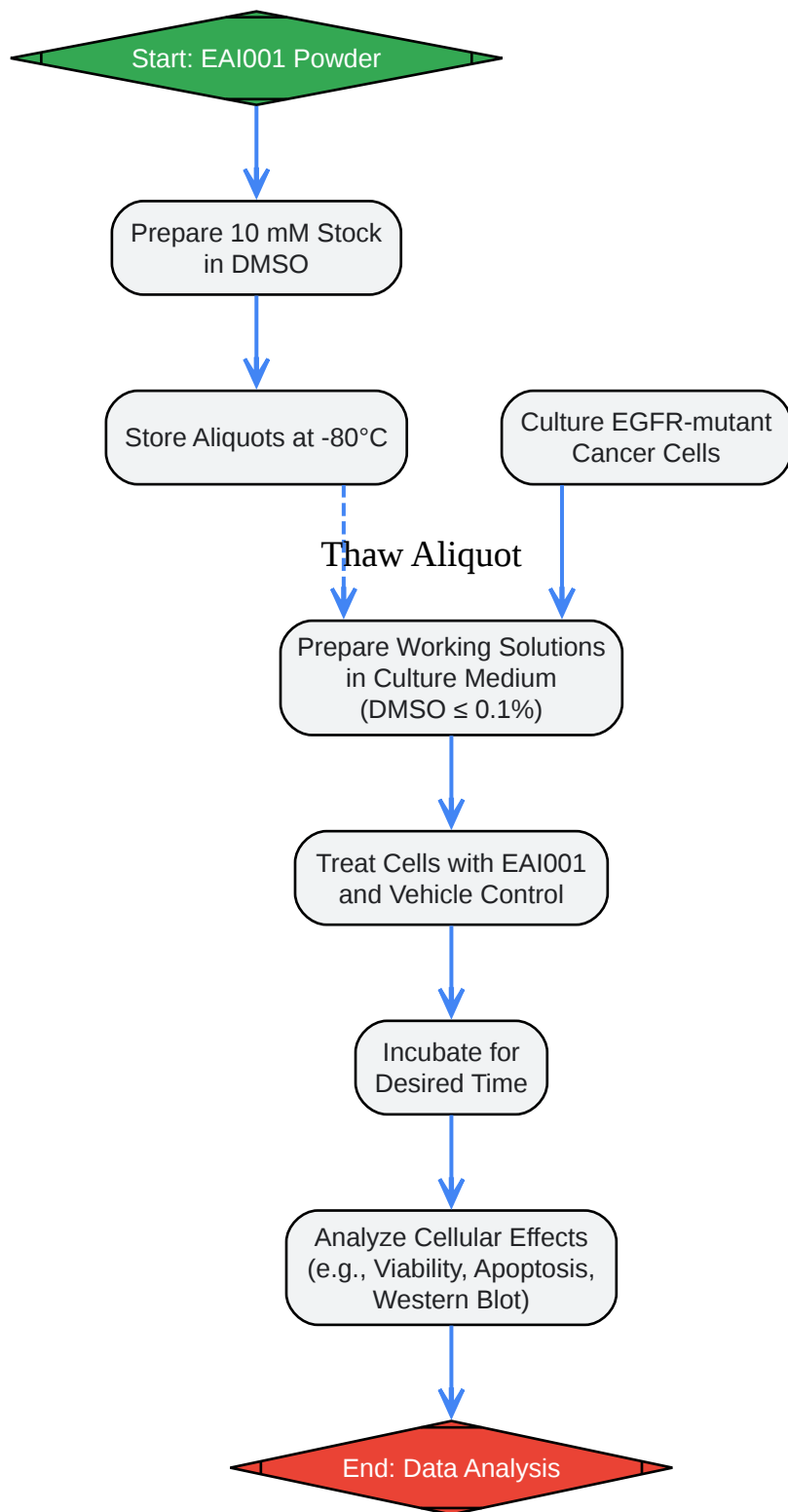
### EGFR Signaling Pathway and Inhibition by EAI001



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Caption: EGFR signaling pathway and the allosteric inhibition by **EA001**.

## Experimental Workflow for In Vitro EAI001 Treatment



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Caption: Workflow for the preparation and in vitro application of **EAI001**.

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